

# Perfluoroeicosane: A Technical Guide on the Current State of Toxicological Knowledge

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## Compound of Interest

Compound Name: Perfluoroeicosane

Cat. No.: B048876

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Disclaimer: This document summarizes the currently available toxicological and physicochemical information for **Perfluoroeicosane** (CAS No. 37589-57-4). It is critical to note that there is a significant lack of specific toxicological studies for this substance. Much of the understanding of its potential hazards is inferred from its structural similarity to other long-chain per- and polyfluoroalkyl substances (PFAS). Therefore, this guide also discusses the general toxicological properties of long-chain PFAS and the principles of read-across assessment, which may be used to estimate the potential toxicity of data-poor substances like **Perfluoroeicosane**. All information should be interpreted with caution, and this document should not be considered a substitute for a formal risk assessment.

## Physicochemical Properties of Perfluoroeicosane

A solid understanding of the physicochemical properties of a substance is fundamental to assessing its potential toxicological and environmental fate. **Perfluoroeicosane** is a high-molecular-weight, fully fluorinated organic compound.<sup>[1]</sup> Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	37589-57-4	[1]
Molecular Formula	C <sub>20</sub> F <sub>42</sub>	[1][2]
Molecular Weight	1038.15 g/mol	[1][2]
Appearance	White solid (powder, crystals, or pieces)	[1]
Melting Point	164-166 °C	[3]
Boiling Point	320 °C	[3]
Density	1.764 g/cm <sup>3</sup>	[1]
Flash Point	320 °C	[3]
Water Solubility	Insoluble (predicted)	
Synonyms	Dotetracontafluoroicosane, Perfluoro-n-eicosane	[1]

The high melting and boiling points, along with its density, are indicative of a stable and persistent molecule.[1][4] The carbon-fluorine bond is one of the strongest in organic chemistry, contributing to the exceptional thermal and chemical stability of **Perfluoroeicosane**. [4]

## Available Toxicological Data from Safety Data Sheets

The primary source of direct, albeit limited, toxicological information for **Perfluoroeicosane** comes from its Safety Data Sheet (SDS). The available data is summarized below.

Endpoint	Hazard Classification	Precautionary Statements	Reference
Skin Corrosion/Irritation	Causes skin irritation	P264, P280, P302+P352, P332+P317, P362+P364	[5]
Serious Eye Damage/Irritation	Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P317	[5]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	P261, P271, P304+P340, P319, P403+P233, P405	[5]
Aquatic Toxicity	No data available	[5]	
Persistence and Degradability	No data available	[5]	
Bioaccumulative Potential	No data available	[5]	

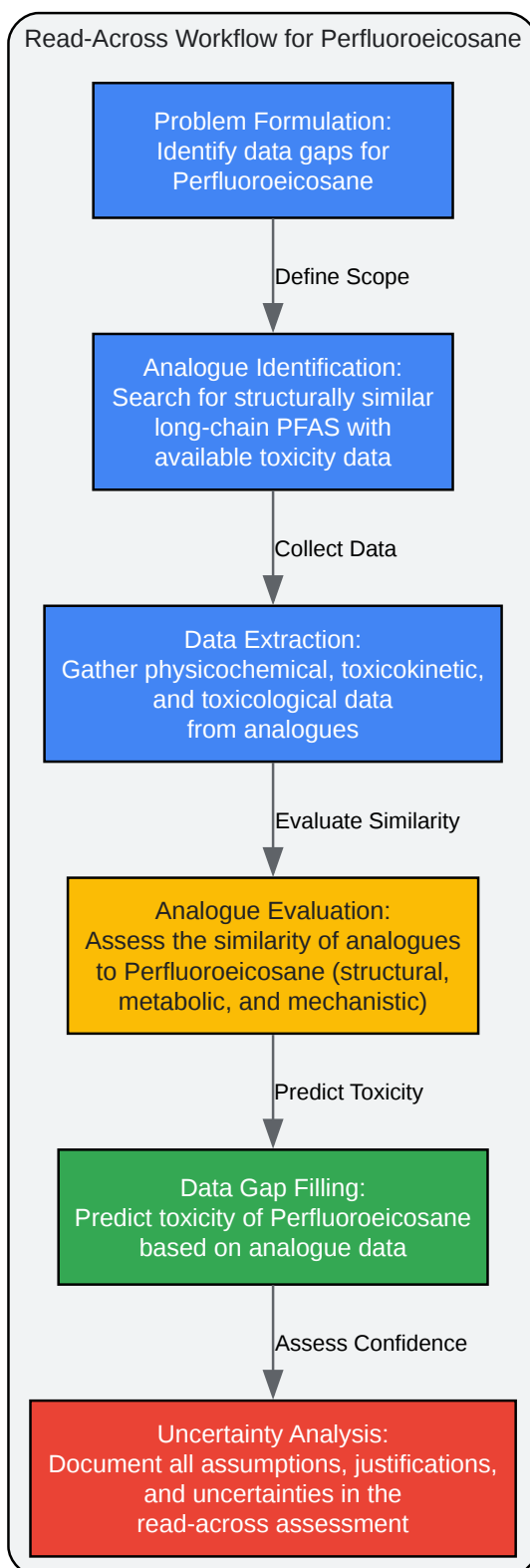
Experimental Protocols: Detailed experimental protocols for the determination of the above-mentioned hazards for **Perfluoroeicosane** are not publicly available. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such classifications.

## The Read-Across Approach for Data-Poor Substances

Given the absence of empirical toxicological data for **Perfluoroeicosane**, a common approach in chemical risk assessment is "read-across".[6][7] This method involves using data from structurally and mechanistically similar substances (analogues) to predict the properties of the target substance.[6][7][8]

The fundamental assumption of read-across is that substances with similar structures will have similar physicochemical properties, behave similarly in biological systems, and thus exhibit similar toxic effects.<sup>[7]</sup> For **Perfluoroeicosane**, appropriate analogues would be other long-chain perfluoroalkanes or other long-chain PFAS.

The following diagram illustrates a generalized workflow for a read-across assessment.



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A generalized workflow for a read-across toxicological assessment.

# Potential Toxicological Profile of Perfluoroeicosane Based on Long-Chain PFAS Analogues

While direct evidence is lacking, the toxicological properties of other long-chain PFAS can provide insights into the potential hazards of **Perfluoroeicosane**. Generally, the toxicity of PFAS is observed to increase with the length of the carbon chain.<sup>[9][10]</sup> Long-chain PFAS are known to be persistent in the environment and to bioaccumulate in living organisms.<sup>[9]</sup>

## Potential Health Effects Associated with Long-Chain PFAS:

- **Hepatotoxicity:** Liver enlargement is a common finding in animal studies with long-chain PFAS.
- **Developmental Toxicity:** Adverse effects on fetal development have been observed in animal studies.
- **Immunotoxicity:** Some long-chain PFAS have been shown to suppress the immune system.
- **Endocrine Disruption:** Interference with hormone systems, particularly thyroid hormones, has been reported.
- **Carcinogenicity:** Some long-chain PFAS are considered potentially carcinogenic.

## Potential Mechanisms of Toxicity for Long-Chain PFAS:

The mechanisms of PFAS toxicity are complex and not fully elucidated but are thought to involve:

- **Mitochondrial Toxicity:** Longer-chain perfluorinated carboxylic acids (PFCAs) have been shown to induce mitochondrial dysfunction, with toxicity increasing with chain length.<sup>[10]</sup>
- **Oxidative Stress:** The generation of reactive oxygen species has been implicated in the toxicity of some PFAS.
- **Endocrine Disruption:** PFAS can interfere with the synthesis, transport, and metabolism of hormones.

It is important to reiterate that these effects and mechanisms are described for other long-chain PFAS and have not been specifically demonstrated for **Perfluoroeicosane**.

## Future Research and Data Needs

The significant data gaps for **Perfluoroeicosane** highlight a clear need for further research. To adequately assess its potential risk to human health and the environment, the following studies are essential:

- In vitro toxicological screening: To assess cytotoxicity, genotoxicity, and potential for endocrine disruption.
- In vivo studies: To determine acute and chronic toxicity, including the identification of target organs and the establishment of NOAELs and LOAELs.
- Toxicokinetic studies: To understand the absorption, distribution, metabolism, and excretion of **Perfluoroeicosane**.
- Environmental fate and transport studies: To determine its persistence, bioaccumulation potential, and mobility in various environmental compartments.

Without such data, any assessment of the toxicological profile of **Perfluoroeicosane** remains speculative and reliant on read-across from other compounds, with inherent uncertainties. Professionals in research, drug development, and regulatory affairs should be aware of these data limitations when handling or considering the use of **Perfluoroeicosane**.

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